

Safe Disposal of 10(Z),13(Z)-Nonadecadienol: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 10(Z),13(Z)-Nonadecadienol

Cat. No.: B15550544

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides a comprehensive guide to the proper disposal procedures for **10(Z),13(Z)-Nonadecadienol**, focusing on immediate safety and logistical information.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **10(Z),13(Z)-Nonadecadienol** is presented below. Understanding these properties is crucial for safe handling and disposal.

Property	Value	Source
Molecular Formula	C19H36O	[1]
Molecular Weight	280.5 g/mol	[1]
Physical State	Not specified, likely liquid	
Storage Temperature	-20°C	[1][2]
Shipping Conditions	Room temperature	[2]

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **10(Z),13(Z)-Nonadecadienol** is not readily available, an SDS for a structurally similar compound highlights several potential hazards. Users should handle this chemical with appropriate caution.

Potential Hazards:

- Harmful if swallowed.
- Toxic in contact with skin.
- Causes skin irritation.
- Causes serious eye damage.

Personal Protective Equipment (PPE): To mitigate these risks, the following personal protective equipment should be worn at all times when handling **10(Z),13(Z)-Nonadecadienol**:

- Gloves: Inspect gloves prior to use and use proper removal techniques.
- Protective Clothing: Flame retardant antistatic protective clothing is recommended.
- Eye/Face Protection: Wear safety glasses or a face shield.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **10(Z),13(Z)-Nonadecadienol**. This procedure is based on general best practices for laboratory chemical waste disposal and should be performed in accordance with all applicable local, state, and federal regulations.

1. Waste Collection:

- Collect waste **10(Z),13(Z)-Nonadecadienol** in a designated, properly labeled, and sealed container.

- Avoid mixing with incompatible materials such as acids, acid chlorides, acid anhydrides, and strong oxidizing agents.[3]
- Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition.[4]

2. Neutralization (if required and feasible):

- Currently, no specific neutralization protocol for **10(Z),13(Z)-Nonadecadienol** has been identified in the provided search results. Therefore, direct disposal through a certified waste management provider is the recommended course of action.

3. Final Disposal:

- Dispose of the chemical waste through a licensed and approved waste disposal company.
- Provide the waste disposal company with a complete and accurate description of the waste, including its chemical composition and known hazards.
- Contaminated materials, such as gloves and lab coats, should also be disposed of as hazardous waste in accordance with institutional and regulatory guidelines.[3]

Emergency Procedures

In the event of accidental exposure or spillage, follow these procedures immediately:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[3] Remove contaminated clothing. If skin irritation occurs, seek medical advice.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician immediately.[3]

- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[3] Ensure adequate ventilation.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **10(Z),13(Z)-Nonadecadienol**.



Figure 1. Disposal Workflow for 10(Z),13(Z)-Nonadecadienol

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Figure 1. Disposal Workflow for **10(Z),13(Z)-Nonadecadienol**

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- To cite this document: BenchChem. [Safe Disposal of 10(Z),13(Z)-Nonadecadienol: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550544/docs#safe-disposal-of-10-z-13-z-nonadecadienol-a-procedural-guide\]](https://www.benchchem.com/product/b15550544/docs#safe-disposal-of-10-z-13-z-nonadecadienol-a-procedural-guide)

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